

Technical Monograph: 3,5,5-Trimethylhexanal (TMH Aldehyde)

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Compound of Interest

Compound Name: 2,3,5,5-Tetramethylhexanal

CAS No.: 68391-29-7

Cat. No.: B8736681

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Executive Summary

3,5,5-Trimethylhexanal (CAS 5435-64-3), commonly referred to as TMH Aldehyde, is a high-value C9 oxo-aldehyde derived from the hydroformylation of diisobutylene. Distinguished by its sterically hindered neopentyl-like tail and a reactive formyl headgroup, TMH Aldehyde serves as a critical intermediate in the synthesis of high-performance lubricants, specialty plasticizers, and pharmaceutical building blocks.

This guide provides a rigorous analysis of its molecular architecture, industrial synthesis via the Oxo process, and its divergent reactivity profile. It is designed to equip researchers and process engineers with the data required to integrate TMH Aldehyde into advanced synthesis workflows.

Molecular Architecture & Physical Properties[1][2]

Structural Analysis

The carbon skeleton of 3,5,5-trimethylhexanal is characterized by a high degree of branching. [1] The structure comprises a six-carbon chain with a gem-dimethyl (quaternary) substitution at

the C5 position and a methyl group at the C3 position.

IUPAC Name: 3,5,5-Trimethylhexanal SMILES:CC(CC=O)CC(C)(C)C Molecular Formula: $C_9H_{18}O$ [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

The steric bulk provided by the tert-butyl moiety at the tail (C5 position) imparts significant hydrolytic and oxidative stability to its downstream derivatives (e.g., esters), a property highly prized in synthetic lubricant applications.

Physicochemical Data Table[2]

Property	Value	Unit	Condition
Molecular Weight	142.24	g/mol	-
CAS Number	5435-64-3	-	-
Boiling Point	173 (approx.)	°C	760 mmHg
Boiling Point (Reduced)	67–68	°C	2.5 mmHg
Density	0.817 – 0.820	g/mL	25 °C
Flash Point	47 (116)	°C (°F)	Closed Cup
Vapor Pressure	~0.14	mmHg	25 °C
LogP (Octanol/Water)	2.7	-	Estimated
Appearance	Colorless Liquid	-	-
Odor Profile	Aldehydic, Green, Citrus	-	-

Spectroscopic Identification (Diagnostic Signals)

For researchers validating purity via NMR, look for these characteristic shifts:

- 1H NMR ($CDCl_3$):
 - δ 9.6–9.8 ppm: Triplet (or doublet of doublets), 1H, Aldehyde proton (-CHO).

- δ 0.9 ppm: Singlet, 9H, tert-butyl group ($-(\text{CH}_3)_3$).
- δ 2.2–2.4 ppm: Multiplet, 2H, α -methylene protons ($-\text{CH}_2-\text{CHO}$).

Synthesis: The Oxo Process (Hydroformylation)[7]

The industrial production of TMH Aldehyde relies on the hydroformylation of Diisobutylene (2,4,4-trimethyl-1-pentene). This reaction, catalyzed by Cobalt or Rhodium complexes, involves the net addition of syngas ($\text{CO} + \text{H}_2$) across the olefinic double bond.

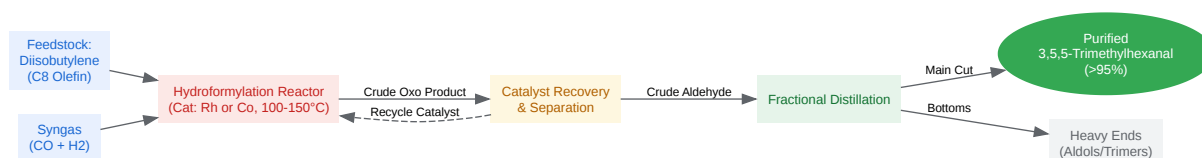
Reaction Mechanism

The feedstock, commercial diisobutylene, is primarily 2,4,4-trimethyl-1-pentene. The hydroformylation typically occurs at the terminal carbon (anti-Markovnikov addition) to yield the primary aldehyde.

- Feedstock: Diisobutylene (C_8H_{16}).
- Reagents: Carbon Monoxide (CO) + Hydrogen (H_2).
- Catalyst: Rhodium-phosphine complexes (modern low-pressure process) or Cobalt carbonyls (traditional high-pressure process).
- Product: 3,5,5-Trimethylhexanal ($\text{C}_9\text{H}_{18}\text{O}$).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Process Flow Visualization

The following diagram illustrates the conversion of diisobutylene to TMH aldehyde and its subsequent fractionation.



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Figure 1: Industrial hydroformylation workflow for TMH Aldehyde production.

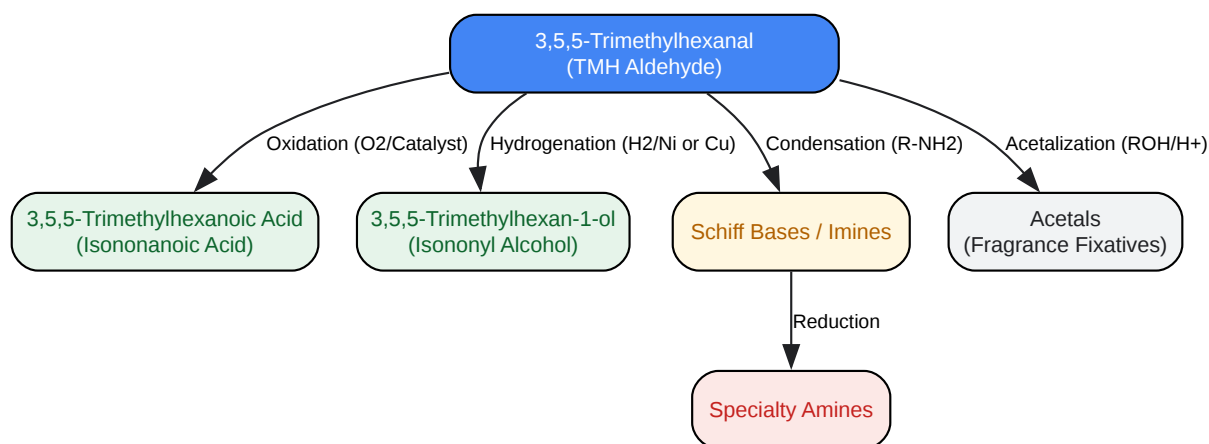
Reactivity Profile & Applications

As a C9 aldehyde, TMH Aldehyde sits at a divergence point in chemical synthesis. Its aldehyde functionality allows for oxidation, reduction, and condensation reactions, while its branched alkyl chain provides unique physical properties (low viscosity, high stability) to the resulting derivatives.

Key Transformations

- Oxidation to Isononanoic Acid:
 - Reaction: $\text{R-CHO} + \frac{1}{2}\text{O}_2 \rightarrow \text{R-COOH}$.
 - Application: 3,5,5-Trimethylhexanoic acid is a precursor for polyol ester lubricants (used in refrigeration and aviation turbines) due to its excellent thermal stability.
- Hydrogenation to Isononyl Alcohol:
 - Reaction: $\text{R-CHO} + \text{H}_2 \rightarrow \text{R-CH}_2\text{OH}$.
 - Application: Precursor for di-isononyl phthalate (DINP) or adipate plasticizers, offering low volatility in PVC.
- Reductive Amination:
 - Reaction: $\text{R-CHO} + \text{NH}_3/\text{H}_2 \rightarrow \text{Amines}$.
 - Application: Synthesis of specialty surfactants and corrosion inhibitors.

Reactivity Network Diagram



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Figure 2: Primary chemical divergence pathways for TMH Aldehyde.

Handling, Safety, and Storage[1][3]

Trustworthiness Protocol: The following safety data is synthesized from standard Safety Data Sheets (SDS) and REACH dossiers. Always consult the specific SDS from your supplier before handling.

Hazard Identification

- GHS Classification: Flammable Liquid (Category 3), Skin Irritant (Category 2), Eye Irritant (Category 2A).
- Flash Point: ~47°C (Closed Cup).
- Storage Stability: Aldehydes are prone to autoxidation upon exposure to air, forming carboxylic acids.
 - Protocol: Store under an inert atmosphere (Nitrogen or Argon).
 - Temperature: Cool, well-ventilated area (2–8°C recommended for long-term analytical standards; ambient for bulk industrial).

Toxicology Overview

- Acute Toxicity: Generally low acute oral and dermal toxicity.
- Genotoxicity: Ames test negative; not considered genotoxic [1].
- Sensitization: Classified as a potential skin sensitizer in some jurisdictions; handle with nitrile gloves.

References

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